

# Molecular weight of 4,4'-dioctyldiphenylamine

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## Compound of Interest

Compound Name: *Bis(4-octylphenyl)amine*

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## An In-depth Technical Guide to 4,4'-Dioctyldiphenylamine

This technical guide provides a comprehensive overview of 4,4'-dioctyldiphenylamine, a sterically hindered secondary diarylamine antioxidant. It is intended for researchers, scientists, and professionals in drug development and related fields who are interested in its chemical properties, synthesis, and antioxidant applications.

## Core Chemical and Physical Properties

4,4'-Dioctyldiphenylamine, also known as **bis(4-octylphenyl)amine**, is a high-molecular-weight antioxidant primarily used as a stabilizer in organic materials such as plastics, rubber, and lubricating oils to prevent oxidative degradation.<sup>[1]</sup> Its efficacy stems from the ability of its secondary amine group to act as a radical scavenger.

## Quantitative Data Summary

The key physicochemical properties of 4,4'-dioctyldiphenylamine are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>28</sub> H <sub>43</sub> N	[2][3]
Molecular Weight	393.6 g/mol	[2]
IUPAC Name	4-octyl-N-(4-octylphenyl)aniline	[2]
CAS Number	101-67-7	[2][4]
Appearance	White powder, beige solid, or brown slices	[2][3]
Odor	Slight amine odor	[1][2]
Melting Point	96-97 °C (205-207 °F)	[3][5][6]
Boiling Point	~508 °C (rough estimate)	[3]
Flash Point	~213-270 °C (~415-518 °F)	[3][5]
Water Solubility	< 1 mg/mL	[5][6]
Stability	Stable, combustible, incompatible with strong oxidizing agents	[1][6]

## Experimental Protocols

This section details the methodologies for the synthesis of 4,4'-dioctyldiphenylamine and a standard assay for evaluating its antioxidant activity.

### Synthesis of 4,4'-Dioctyldiphenylamine via Friedel-Crafts Alkylation

The industrial synthesis of 4,4'-dioctyldiphenylamine is typically achieved through the Friedel-Crafts alkylation of diphenylamine with an octene isomer, most commonly diisobutylene.[7][8] The following protocol is a representative procedure based on common methods described in the literature.[6][9]

Materials:

- Diphenylamine (DPA)
- Diisobutylene (DIB)
- Acidic clay catalyst (e.g., Montmorillonite) or Aluminum Chloride ( $\text{AlCl}_3$ )
- Solvent (e.g., Toluene, optional)
- Nitrogen gas supply
- Reaction flask with a reflux condenser, mechanical stirrer, and thermometer

Procedure:

- Catalyst Activation (if using acidic clay): The acidic clay catalyst is pre-activated by heating to remove adsorbed water, which can interfere with the reaction.
- Reaction Setup: Charge the reaction flask with diphenylamine and the acidic clay catalyst (typically 5-30% by weight relative to diphenylamine).<sup>[6]</sup> The flask is then flushed with nitrogen to create an inert atmosphere.
- Heating: Heat the mixture to the reaction temperature, typically between 140-160 °C, with continuous stirring.<sup>[6][9]</sup>
- Alkylation: Slowly add diisobutylene to the heated mixture. A molar excess of diisobutylene relative to diphenylamine is often used to favor the formation of the di-substituted product.<sup>[6]</sup>
- Reaction Monitoring: The reaction is allowed to proceed for several hours (e.g., 6-24 hours) at the set temperature.<sup>[9][10]</sup> The progress can be monitored by techniques such as Gas Chromatography (GC) to check for the consumption of diphenylamine and the formation of mono- and di-octylated products.
- Work-up: After the reaction is complete, cool the mixture. If a solid catalyst was used, it is removed by filtration.
- Purification: The unreacted diisobutylene and any low-boiling byproducts are removed by vacuum distillation. The resulting product is a mixture of octylated diphenylamines, with a

high percentage of the desired 4,4'-dioctyldiphenylamine. Further purification can be achieved via recrystallization or column chromatography if a high-purity solid is required.

## Antioxidant Activity Assessment: DPPH Radical Scavenging Assay

The antioxidant capacity of 4,4'-dioctyldiphenylamine can be evaluated by its ability to scavenge stable free radicals. The 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay is a common and straightforward method for this purpose.[\[11\]](#)[\[12\]](#)

### Materials:

- 4,4'-Dioctyldiphenylamine
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or Ethanol (spectrophotometric grade)
- Positive control (e.g., Ascorbic acid, Trolox)
- UV-Vis Spectrophotometer or microplate reader

### Procedure:

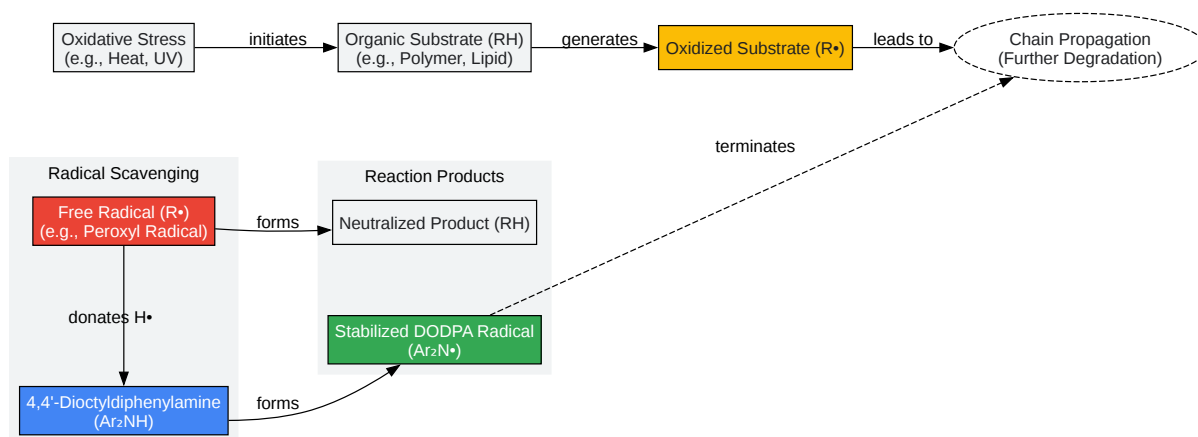
- Solution Preparation:
  - Prepare a stock solution of 4,4'-dioctyldiphenylamine in methanol at a known concentration (e.g., 1 mg/mL). Create a series of dilutions from this stock.
  - Prepare a stock solution of the positive control in methanol and create a series of dilutions.
  - Prepare a working solution of DPPH in methanol (e.g., 0.1 mM). This solution should have a deep purple color and an absorbance of approximately 1.0 at 517 nm. Store it in the dark.[\[11\]](#)
- Assay Reaction:

- In a set of test tubes or a 96-well plate, add a specific volume (e.g., 100  $\mu$ L) of the different concentrations of the 4,4'-dioctyldiphenylamine solutions.
- Prepare a control tube/well containing only methanol instead of the sample solution.
- Add a specific volume (e.g., 100  $\mu$ L) of the DPPH working solution to all tubes/wells and mix thoroughly.[\[11\]](#)
- Incubation: Incubate the reactions in the dark at room temperature for a set period (e.g., 30 minutes).[\[11\]](#)
- Measurement: Measure the absorbance of each solution at 517 nm.
- Data Analysis: The percentage of DPPH radical scavenging activity is calculated using the following formula:
  - % Scavenging Activity =  $[(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] \times 100$
  - Where  $A_{\text{control}}$  is the absorbance of the control and  $A_{\text{sample}}$  is the absorbance of the test sample.
- IC<sub>50</sub> Determination: Plot the percentage of scavenging activity against the concentration of 4,4'-dioctyldiphenylamine to determine the IC<sub>50</sub> value (the concentration required to scavenge 50% of the DPPH radicals). A lower IC<sub>50</sub> value indicates higher antioxidant activity.[\[12\]](#)

## Mechanism of Action and Visualization

The antioxidant activity of diphenylamine and its derivatives is attributed to the hydrogen atom on the secondary amine.[\[13\]](#) This hydrogen can be donated to a free radical (R•), such as a peroxy radical (ROO•), which is a key species in oxidative degradation. This donation neutralizes the radical, thereby terminating the oxidative chain reaction. The resulting diphenylaminyl radical is stabilized by resonance and is less reactive, preventing it from propagating the oxidation process.

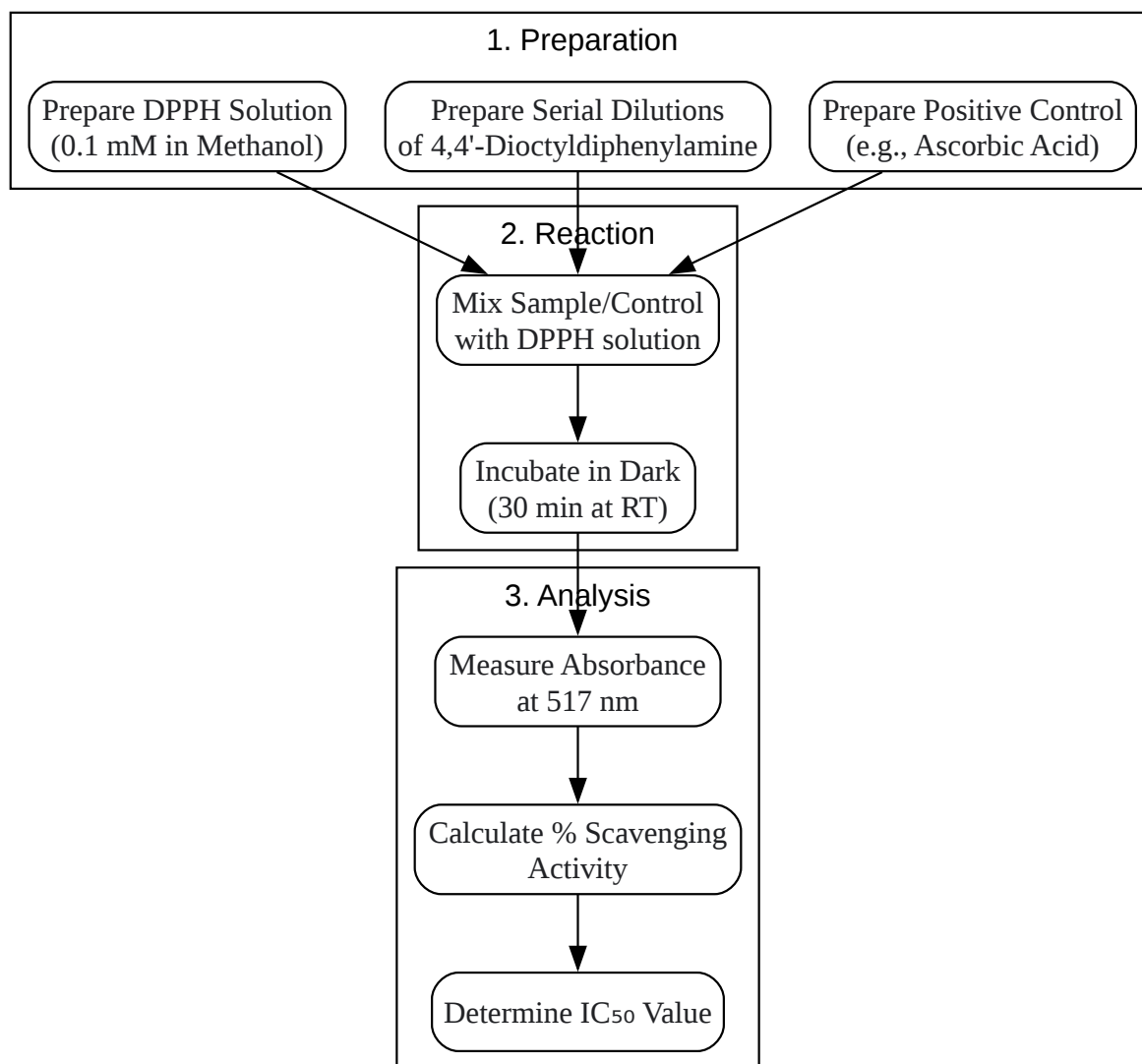
## Antioxidant Radical Scavenging Workflow



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Caption: Antioxidant mechanism of 4,4'-dioctyldiphenylamine.

## Experimental Workflow for Antioxidant Assay



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Caption: Workflow for DPPH radical scavenging assay.

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- To cite this document: BenchChem. [Molecular weight of 4,4'-dioctyldiphenylamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085910#molecular-weight-of-4-4-dioctyldiphenylamine>]

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